

Safeguarding Your Research: Proper Disposal of MitoTracker Green FM

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Compound of Interest

Compound Name: *mitoTracker Green FM*

Cat. No.: *B609064*

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For researchers, scientists, and drug development professionals utilizing **MitoTracker Green FM**, ensuring safe handling and proper disposal is paramount to maintaining a secure laboratory environment and adhering to regulatory compliance. This guide provides essential, step-by-step procedures for the appropriate disposal of **MitoTracker Green FM**, reinforcing our commitment to being your trusted partner in laboratory safety and chemical management.

Key Safety and Handling Information

MitoTracker Green FM is a fluorescent dye used to label mitochondria in live cells.^{[1][2]} While specific toxicity information is limited, it is crucial to handle the reagent with care, employing standard laboratory safety practices.^[3] The Safety Data Sheet (SDS) advises wearing appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.^[3]

Quantitative Data Summary

For quick reference, the following table summarizes the key quantitative data for **MitoTracker Green FM**.

Property	Value	Source
Excitation Maximum	490 nm	[1][2][4]
Emission Maximum	516 nm	[1][2][4]
Molecular Weight	671.88 g/mol	[4][5]
Storage (Lyophilized)	-20°C, desiccated and protected from light	[4][5]
Storage (Reconstituted in DMSO)	-20°C, protected from light (use within 2 weeks)	[4][5]
Typical Staining Concentration	100-400 nM	[4][5]
Typical Incubation Time	15-30 minutes at 37°C	[4][5]

Experimental Protocol: Live Cell Staining

A typical protocol for staining live cells with **MitoTracker Green FM** involves the following steps:

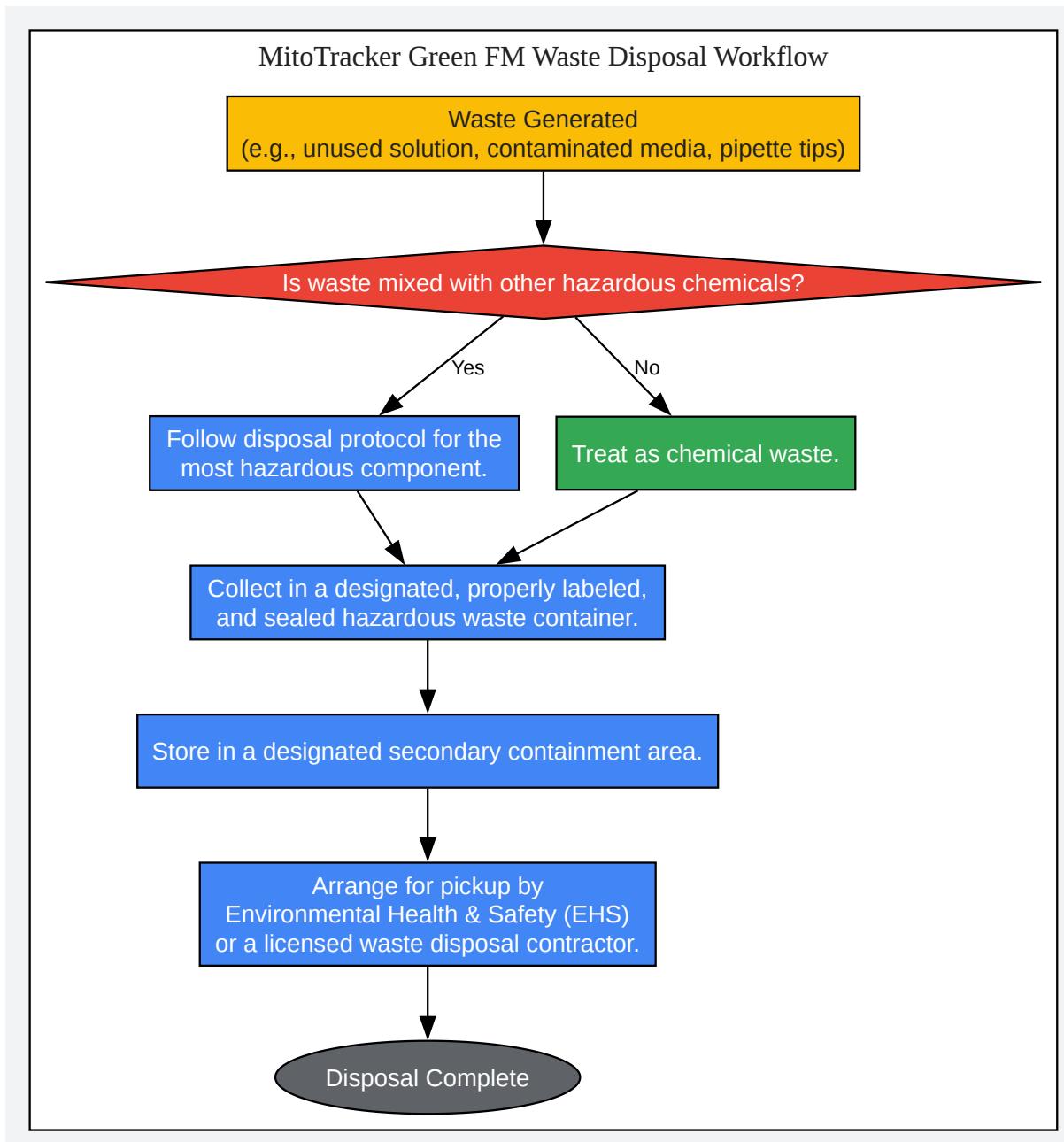
- Reconstitution: Prepare a 1 mM stock solution by reconstituting the lyophilized solid in high-quality anhydrous DMSO.[4][5] For a 50 µg vial, this would be approximately 74.4 µL of DMSO.[4][5]
- Working Solution: Dilute the stock solution into normal growth media to a final working concentration of 100-400 nM.[4][5]
- Incubation: Replace the cell culture medium with the staining solution containing **MitoTracker Green FM** and incubate for 15-30 minutes at 37°C.[4][5]
- Imaging: After incubation, the cells must be imaged live. It is important to note that fixation with aldehydes or alcohols will inhibit the staining.[4][5] To minimize background fluorescence, phenol red-free media can be used for imaging.[4]

Disposal Procedures for MitoTracker Green FM

The primary guideline for the disposal of **MitoTracker Green FM** is to adhere to local, state, and federal regulations for chemical waste.^[6] The environmental impact of this product has not been fully investigated, though it is considered to be biodegradable and does not bioaccumulate.^[6]

Workflow for Proper Disposal

The following diagram outlines the decision-making process and steps for the proper disposal of **MitoTracker Green FM** waste.

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